

# [Leu15]-Gastrin I freeze thaw stability

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**Compound Focus:** [Leu15]-Gastrin I (human)

Cat. No.: S1902245

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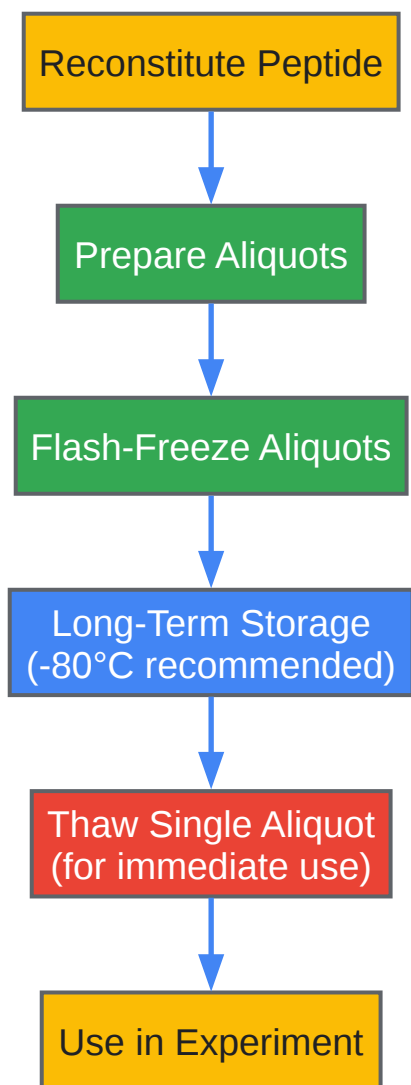
## Storage and Handling Specifications

The manufacturer provides specific storage conditions to maintain peptide stability [1].

Parameter	Specification
Form	Solid (white to off-white powder) [1]
Short-Term Storage	Room temperature (continental US) [1]
Long-Term Storage	-20°C or -80°C (sealed, away from moisture and light) [1]
Reconstituted Solution	-80°C for 6 months or -20°C for 1 month (sealed, away from moisture and light) [1]
Solvent for Stock	DMSO or water (pH adjusted to 11 with NaOH) [1]

## Recommended Workflow for Stock Solution Preparation

Based on the available data, here is a best-practice workflow to minimize stability issues during experimentation. A key principle is to **prepare aliquots** to avoid repeated freeze-thaw cycles of the main stock.



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## Frequently Asked Questions

- **What is the solubility of [Leu15]-Gastrin I (human)?** The peptide is soluble at **100 mg/mL in DMSO** and at **10.53 mg/mL in water** (after adjusting the pH to 11 with NaOH) [1]. Note that hygroscopic DMSO can impact solubility, so use a newly opened container if possible [1].
- **What is the biological activity of this peptide?** [Leu15]-Gastrin I (human) is a peptide hormone derivative that is **trophic for normal gastrointestinal epithelium**. It stimulates the growth of gastric adenocarcinoma through the cholecystokinin-B receptor (CCK-BR) [1].

- **How should I handle the peptide?** Always follow general laboratory safety practices. The peptide should be handled in a controlled environment, and you should consult your institution's safety guidelines for working with biological compounds.

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## References

1. [Leu15]-Gastrin I (human) | Peptide Hormone [medchemexpress.com]

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